

# N-Hexacosane-D54 safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: N-Hexacosane-D54

Cat. No.: B12395656

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## An In-Depth Technical Guide to the Safety of N-Hexacosane-D54

This guide provides comprehensive safety information for **N-Hexacosane-D54**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification

**N-Hexacosane-D54** is the deuterium-labeled version of n-Hexacosane.<sup>[1]</sup> It is a useful isotopically labeled compound for research purposes.<sup>[2]</sup>

Identifier	Value	Source
Product Name	n-Hexacosane-d54	C/D/N Isotopes Inc. <sup>[3]</sup>
CAS Number	1219803-91-4	C/D/N Isotopes Inc. <sup>[3]</sup>
Unlabeled CAS	630-01-3 (n-Hexacosane)	C/D/N Isotopes Inc. <sup>[3]</sup>
Chemical Formula	C <sub>26</sub> D <sub>54</sub>	C/D/N Isotopes Inc.
Synonyms	N-HEXACOSANE-D54	PubChem
Molecular Weight	421.04 g/mol	MedChemExpress

## Hazard Identification

According to the Globally Harmonized System (GHS), **N-Hexacosane-D54** is not classified as a hazardous substance. However, it is considered a possible irritant.

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.
- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

There are no pictograms or signal words associated with this substance under GHS.

## Physical and Chemical Properties

The physical and chemical properties of **N-Hexacosane-D54** are primarily based on data for its non-deuterated counterpart, n-Hexacosane.

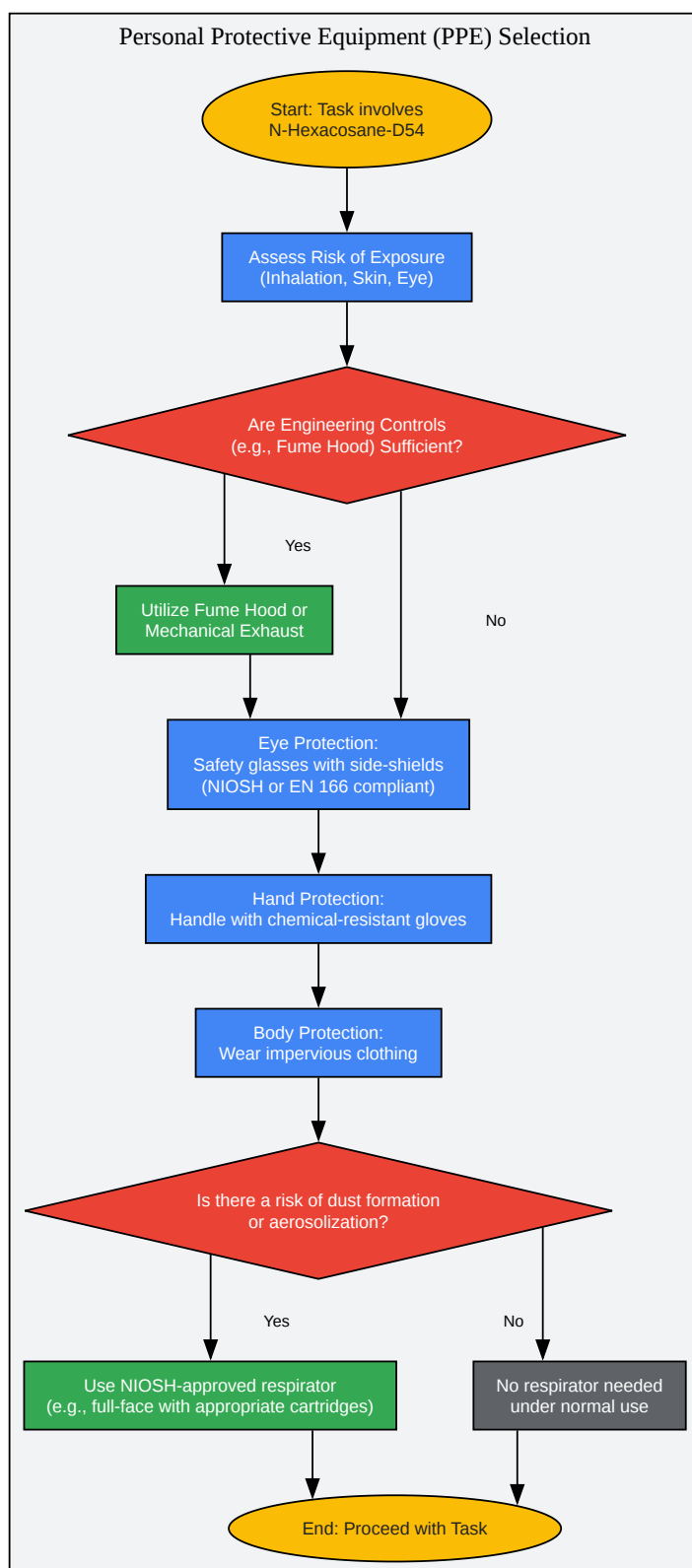
Property	Value	Source
Appearance	White solid	CymitQuimica
Melting Point	56-58 °C	CymitQuimica
Boiling Point	412 °C	CymitQuimica
Flash Point	215 °C	Fisher Scientific
Autoignition Temp	201 °C	CymitQuimica
Density	0.800 - 0.803 g/cm <sup>3</sup>	Fisher Scientific, CymitQuimica
Water Solubility	< 1%	CymitQuimica
Molecular Formula	C <sub>26</sub> H <sub>54</sub> (unlabeled)	Fisher Scientific
Molecular Weight	366.71 g/mol (unlabeled)	HPC Standards

## Experimental Protocols

Detailed experimental protocols for toxicological studies of **N-Hexacosane-D54** are not available in the provided search results. The safety data sheets indicate that for many toxicological endpoints, such as mutagenic and teratogenic effects, no data is available. However, standardized procedures for handling, personal protection, and first aid are outlined below.

## Personal Protective Equipment (PPE) Selection Protocol

The selection of appropriate PPE should be based on a risk assessment of the specific workplace conditions.

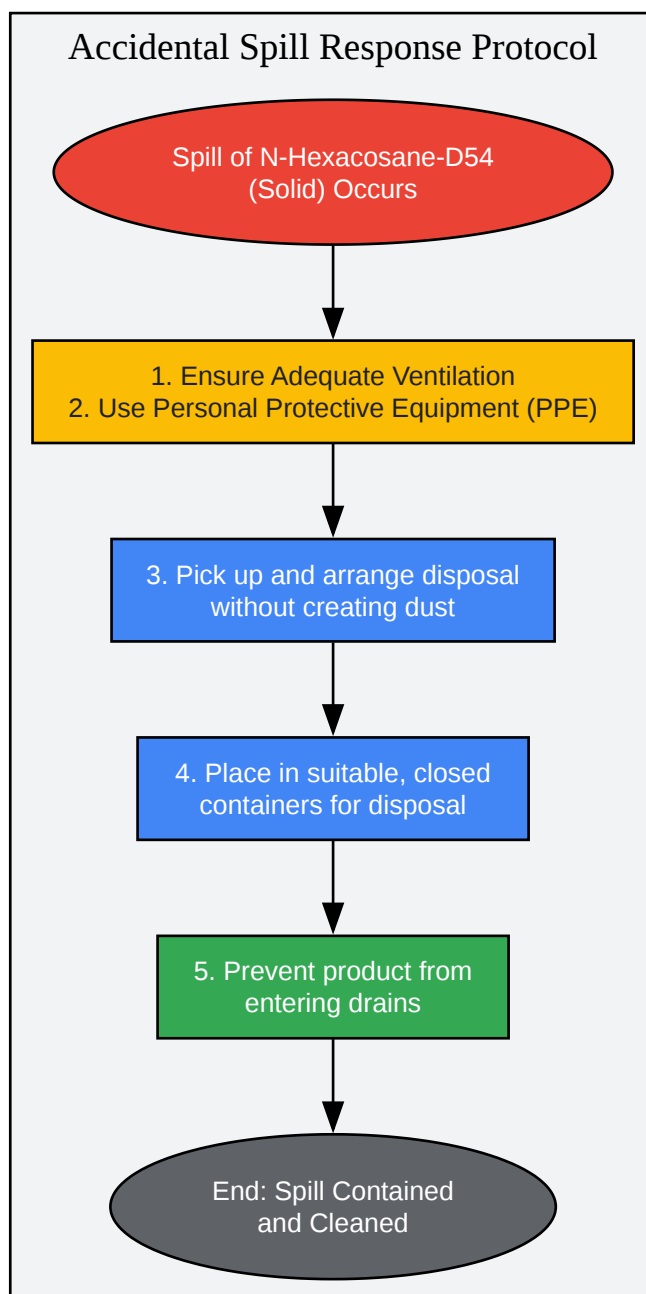


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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

## Accidental Release Measures Protocol

In the event of a spill, the following protocol should be followed to ensure safety and proper cleanup.

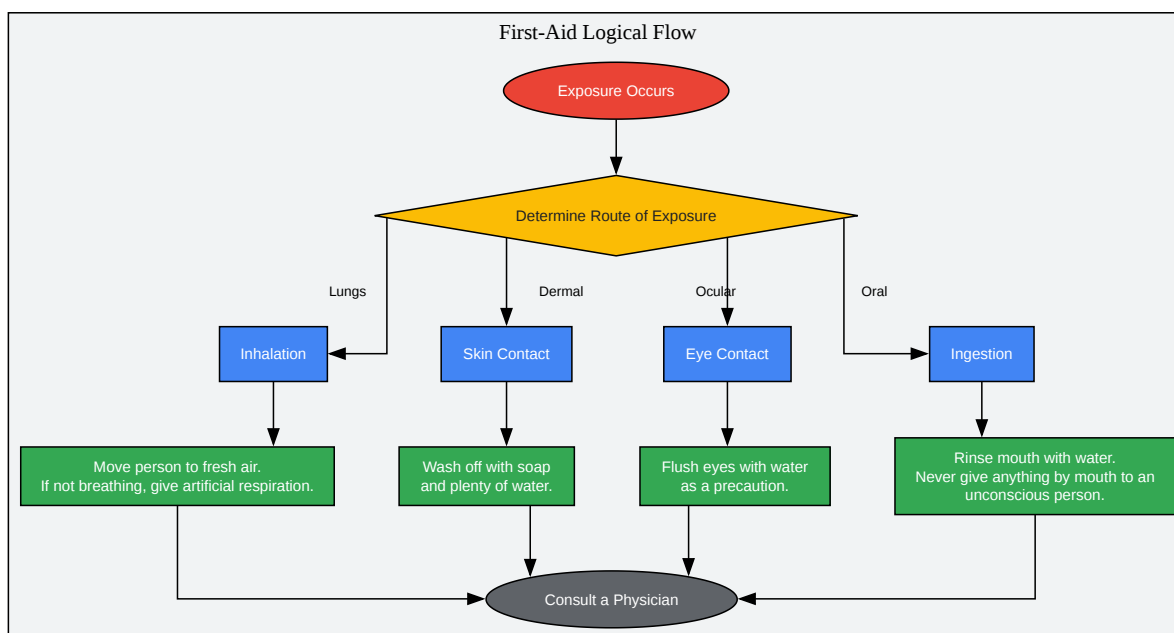


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Caption: Protocol for responding to an accidental release of the substance.

## First-Aid Response Protocol

First-aid measures should be administered promptly based on the route of exposure.



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Caption: Decision diagram for first-aid measures based on exposure route.

## Handling and Storage

- Handling: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols and ensure appropriate exhaust ventilation.

- **Storage:** Store at room temperature in a dry, cool, and well-ventilated place. Keep containers tightly closed.

## Exposure Controls and Personal Protection

- **Engineering Controls:** Use a laboratory fume hood or mechanical exhaust to minimize exposure.
- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.
- **Hand Protection:** Handle with suitable chemical-resistant gloves. Contaminated gloves should be disposed of in accordance with laboratory practices.
- **Skin and Body Protection:** Wear impervious clothing. The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.
- **Respiratory Protection:** If a risk assessment indicates the need, use a full-face respirator with appropriate cartridges (e.g., type ABEK in the EU) or a full-face supplied-air respirator. All respirator components must be approved by relevant government standards like NIOSH.

## Fire-Fighting Measures

- **Flammability:** The product is not considered flammable or combustible.
- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** Under fire conditions, hazardous decomposition can form carbon oxides (CO, CO<sub>2</sub>).
- **Special Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) if necessary.

## Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.

- **Chemical Stability:** The substance is stable under recommended storage conditions.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents. Saturated aliphatic hydrocarbons may be incompatible with materials like nitric acid, which can lead to charring and ignition.

## Toxicological Information

Specific toxicological data for **N-Hexacosane-D54** is largely unavailable. The information below is based on the unlabeled compound, n-Hexacosane, and general principles.

- **Acute Toxicity:** No LD50 or LC50 data is available for Hexacosane.
- **Carcinogenic Effects:** No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.
- **Mutagenic Effects:** No data available.
- **Teratogenic Effects:** No data available.

## Ecological Information

- **Ecotoxicity:** No data available.
- **Mobility:** No data available.
- **Environmental Precautions:** Do not let the product enter drains.

## Disposal Considerations

Dispose of waste material in accordance with all applicable local, state, and federal regulations. Pick up and arrange disposal without creating dust, and keep the material in suitable, closed containers. Offer surplus and non-recyclable solutions to a licensed disposal company.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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